

# 4-Allyloxybenzaldehyde CAS number 40663-68-1

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Allyloxybenzaldehyde

Cat. No.: B1266427

[Get Quote](#)

An In-depth Technical Guide to **4-Allyloxybenzaldehyde** CAS Number: 40663-68-1

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Allyloxybenzaldehyde**, a versatile organic compound with significant applications in organic synthesis, pharmaceutical research, and the fragrance industry. This document details its physicochemical properties, synthesis protocols, key reactions, and safety information, presented for a technical audience.

## Physicochemical Properties

**4-Allyloxybenzaldehyde** is an organic compound featuring a benzaldehyde structure with an allyloxy group substituted at the para position.<sup>[1][2]</sup> This bifunctional molecule, possessing both a reactive aldehyde and an allyl ether group, serves as a valuable building block in synthetic chemistry.<sup>[1]</sup> It typically appears as a colorless to light yellow, viscous liquid with a distinct aromatic odor.<sup>[2][3]</sup>

Table 1: Physicochemical Data for **4-Allyloxybenzaldehyde**

Property	Value	Reference
CAS Number	40663-68-1	[2]
Molecular Formula	C <sub>10</sub> H <sub>10</sub> O <sub>2</sub>	[1][2]
Molecular Weight	162.19 g/mol	[1]
Appearance	Colorless to light yellow viscous liquid	[2][3]
Boiling Point	150-152 °C at 18 mmHg	[3][4]
Density	1.058 g/mL at 25 °C	[3][4]
Refractive Index (n <sup>20</sup> /D)	1.568	[4]
Solubility	Soluble in organic solvents like ethanol and ether; limited solubility in water.	[2]
Flash Point	>110 °C (>230 °F)	[3]

## Synthesis

The most common method for synthesizing **4-Allyloxybenzaldehyde** is via the Williamson ether synthesis. This reaction involves the allylation of 4-hydroxybenzaldehyde.[5]

## Experimental Protocol: Synthesis of 4-Allyloxybenzaldehyde

Objective: To synthesize **4-Allyloxybenzaldehyde** from 4-hydroxybenzaldehyde and allyl bromide.

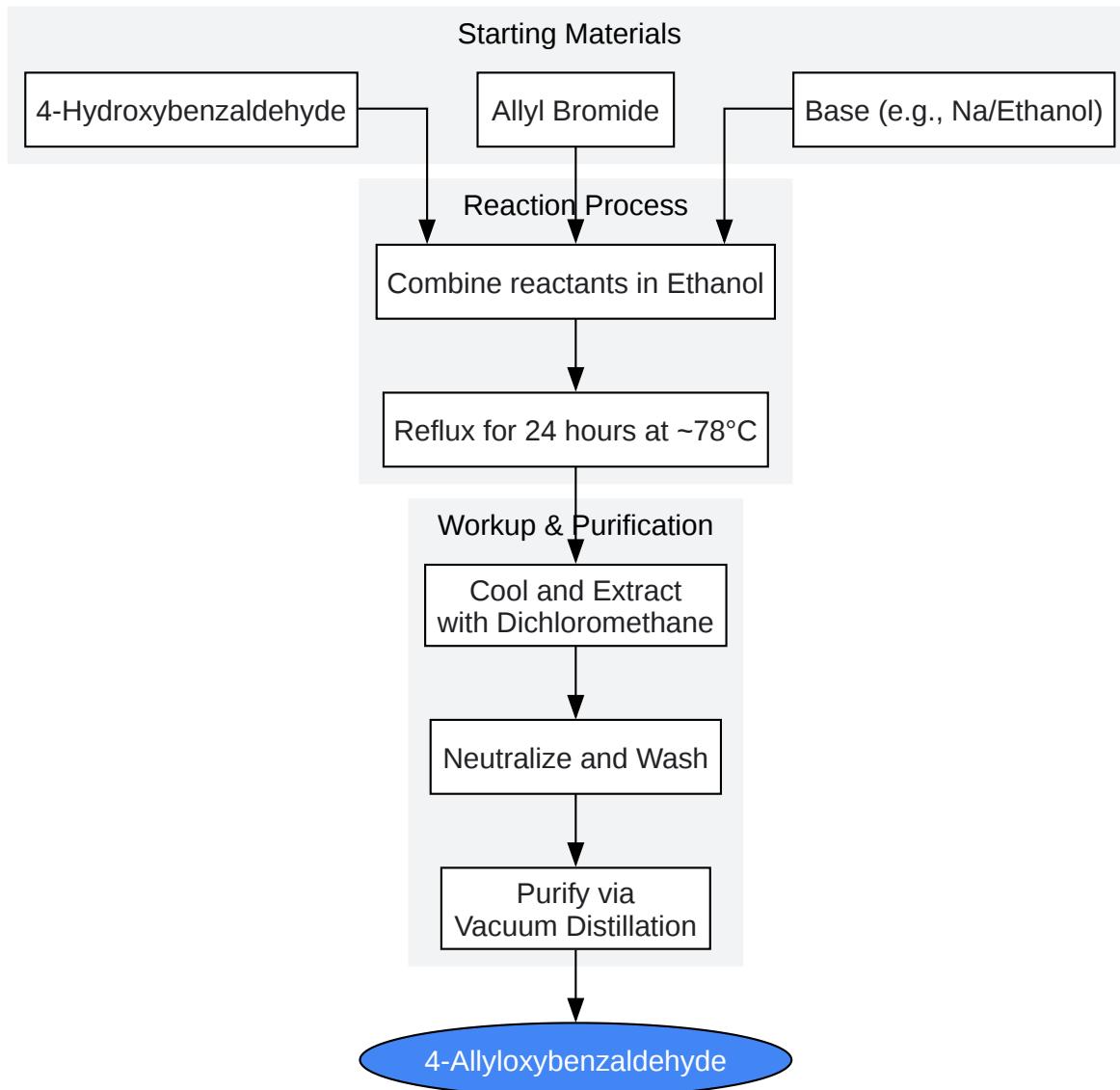
Materials:

- 4-hydroxybenzaldehyde
- Allyl bromide
- Sodium metal or a suitable base (e.g., potassium carbonate)

- Anhydrous ethanol
- Dichloromethane (for extraction)
- Sodium hydroxide solution (for neutralization)

Procedure:

- A mixture of 4-hydroxybenzaldehyde (1 equivalent) and a base is prepared in anhydrous ethanol in a round-bottom flask.[\[5\]](#)
- Allyl bromide (typically in excess, e.g., 3 equivalents) is added to the mixture.[\[5\]](#)
- The reaction mixture is heated to reflux (approximately 78 °C for ethanol) and maintained for about 24 hours.[\[1\]\[5\]](#)
- Upon completion, the mixture is cooled to room temperature.[\[1\]](#)
- The solvent is typically removed under reduced pressure.
- The residue is partitioned between water and an organic solvent like dichloromethane. The organic layer is washed, neutralized (e.g., with a dilute NaOH solution), and dried.[\[1\]](#)
- The crude product is purified, often by vacuum distillation, to yield **4-Allyloxybenzaldehyde** as a light yellow liquid.[\[5\]](#) Yields of around 85-89% have been reported.[\[5\]](#)



[Click to download full resolution via product page](#)

*Synthesis workflow for 4-Allyloxybenzaldehyde.*

## Spectroscopic Data

Characterization of **4-Allyloxybenzaldehyde** is typically performed using standard spectroscopic methods.

Table 2: Spectroscopic Data for **4-Allyloxybenzaldehyde**

Technique	Observed Features
<sup>1</sup> H NMR	Signals corresponding to aldehydic (9-10 ppm, singlet), aromatic (6.5-8.5 ppm), vinyl, and allylic protons are expected.[6]
<sup>13</sup> C NMR	Peaks for carbonyl carbon, aromatic carbons, and carbons of the allyloxy group would be present.
IR Spectroscopy	Characteristic absorption bands include: a C=O stretch for the aldehyde (~1700 cm <sup>-1</sup> ), C-H stretches for the aldehyde (~2830-2695 cm <sup>-1</sup> ), aromatic C-H stretches (~3100-3000 cm <sup>-1</sup> ), and C-O-C ether linkage bands (~1002 cm <sup>-1</sup> ).[5][6]
Mass Spectrometry	The molecular ion peak [M <sup>+</sup> ] is observed at m/z = 162, corresponding to the molecular mass of the compound.[5]

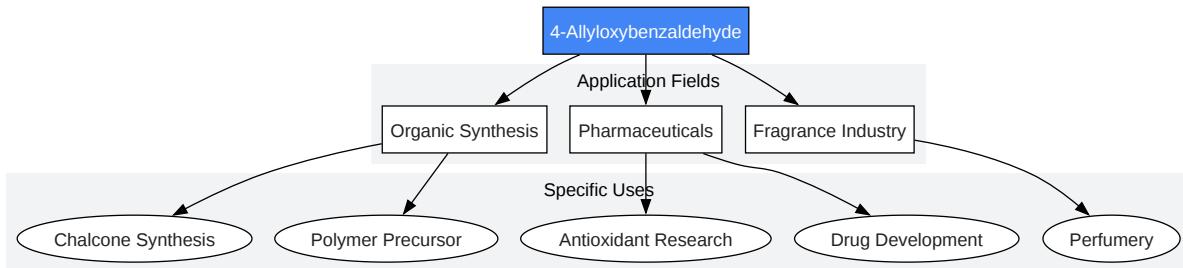
## Applications and Reactions

The dual functionality of **4-Allyloxybenzaldehyde** makes it a valuable intermediate in various synthetic pathways.

Key Applications:

- Organic Synthesis: It is a precursor for synthesizing more complex molecules, such as polymers and functional materials.[1] A notable use is in the synthesis of chalcones, which are known for their diverse biological activities.[1]
- Pharmaceutical Research: The compound serves as a starting material for developing new pharmaceutical agents.[1] Its derivatives have been investigated for their antioxidant properties, attributed to their ability to scavenge free radicals.[1][5]

- Flavor and Fragrance Industry: Due to its aromatic nature, it is used in the formulation of perfumes and flavoring agents.[1]



[Click to download full resolution via product page](#)

### *Applications of 4-Allyloxybenzaldehyde.*

## Claisen Rearrangement

The allyl ether group can undergo a thermal or acid-catalyzed Claisen rearrangement. This reaction is a powerful tool in organic synthesis for forming a C-C bond, converting the ether into an ortho-allyl phenol. In this case, **4-allyloxybenzaldehyde** rearranges to form 3-allyl-4-hydroxybenzaldehyde.

4-Allyloxybenzaldehyde

Heat ( $\Delta$ )

[3,3]-Sigmatropic  
Rearrangement

3-Allyl-4-hydroxybenzaldehyde

[Click to download full resolution via product page](#)

*Claisen rearrangement of 4-Allyloxybenzaldehyde.*

## Safety and Handling

**4-Allyloxybenzaldehyde** is classified as an irritant and requires careful handling to avoid exposure.

Table 3: GHS Hazard and Precautionary Statements

Category	Code	Statement
Hazard	H315	Causes skin irritation.[7][8]
H319		Causes serious eye irritation. [7][8]
H317		May cause an allergic skin reaction.[8]
Precautionary	P280	Wear protective gloves/protective clothing/eye protection/face protection.[7]
P302 + P352		IF ON SKIN: Wash with plenty of soap and water.[7]
P305 + P351 + P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[7]
P501		Dispose of contents/container to an approved waste disposal plant.[9]

#### Handling Recommendations:

- Engineering Controls: Work in a well-ventilated area, preferably in a fume hood, to minimize inhalation of vapors.[7]
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Chemical safety goggles (compliant with EN 166) are required.[7]
  - Hand Protection: Wear suitable chemical-resistant gloves.[7]
  - Skin and Body Protection: A lab coat and appropriate protective clothing should be worn to prevent skin contact.[7]

- First Aid Measures:
  - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes. Seek medical attention.[9]
  - Skin Contact: Wash off immediately with soap and plenty of water. If irritation or a rash occurs, seek medical advice.[9]
  - Ingestion: Rinse mouth with water and seek immediate medical attention.[9]
- Storage: Store in a cool, well-ventilated place.[9] The compound may be air-sensitive.[9]

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Buy 4-Allyloxybenzaldehyde | 40663-68-1 [smolecule.com]
- 2. CAS 40663-68-1: 4-(Allyloxy)benzaldehyde | CymitQuimica [cymitquimica.com]
- 3. alfa-chemistry.com [alfa-chemistry.com]
- 4. 4-ALLYLOXYBENZALDEHYDE | 40663-68-1 [chemicalbook.com]
- 5. sphinxsai.com [sphinxsai.com]
- 6. orgchemboulder.com [orgchemboulder.com]
- 7. fishersci.fr [fishersci.fr]
- 8. 4-(Allyloxy)benzaldehyde | C10H10O2 | CID 95942 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. assets.thermofisher.com [assets.thermofisher.com]
- To cite this document: BenchChem. [4-Allyloxybenzaldehyde CAS number 40663-68-1]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1266427#4-allyloxybenzaldehyde-cas-number-40663-68-1>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)